A Comparative Guide to Ytterbium-171 Qubit Fidelity Benchmarking Protocols

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The pursuit of fault-tolerant quantum computation necessitates quantum bits (qubits) with exceptionally high-fidelity operations. Among the leading physical implementations, trapped **Ytterbium-171** (^{171}Yb$^+$) ions have emerged as a prominent platform, distinguished by their long coherence times and potential for high-fidelity quantum gates.[1] This guide provides an objective comparison of the performance of ^{171}Yb$^+$ qubits against other alternatives, supported by experimental data. It further details the standard protocols for benchmarking qubit fidelity, offering a comprehensive resource for researchers in the field.

Quantitative Performance Benchmarks

The fidelity of quantum operations is a critical metric for the viability of any qubit platform. For ^{171}Yb$^+$, extensive research has been dedicated to characterizing and improving single- and two-qubit gate fidelities, as well as coherence times. The following tables summarize key performance benchmarks for ^{171}Yb$^+$ and provide a comparison with another leading trapped-ion qubit, Calcium-43 (^{43}Ca$^+$).

Table 1: Single-Qubit Gate Fidelity

Qubit	Gate Type	Fidelity (%)	Benchmarking Protocol	Reference
$^{171}Yb^+$	Single-Qubit Rotations	99.9975	Randomized Benchmarking	[2]
$^{171}Yb^+$	Single-Qubit Clifford Gate	99.963(2)	Clifford Randomized Benchmarking	[3]
$^{171}Yb^+$	Single-Qubit Rotations	99.959(6)	Randomized Benchmarking	[4]
$^{171}Yb^+$	Single-Qubit Gates	99.5	Randomized Benchmarking	[5]
$^{43}Ca^+$	Single-Qubit Gates	99.99343	Randomized Benchmarking	[2]

Table 2: Two-Qubit Gate Fidelity

Qubit System	Gate Type	Fidelity (%)	Benchmarking Protocol	Reference
$^{171}Yb^+$	Controlled-Z (CZ)	99.72(3) (with post-selection)	Clifford Randomized Benchmarking	[3][6]
$^{171}Yb^+$	Controlled-Z (CZ)	99.40(3) (without post-selection)	Clifford Randomized Benchmarking	[3][6]
$^{171}Yb^+$	Controlled-Z (CZ)	0.994(1)	Not Specified	[7][8]
$^{171}Yb^+$	Mølmer-Sørensen (MS)	97.5 (average)	Parity and joint-population measurement	[5]
$^{43}Ca^+$ / $^{88}Sr^+$ (mixed species)	Light-Shift Gate	99.8	Not Specified	[9]
$^{43}Ca^+$ / $^{88}Sr^+$ (mixed species)	Mølmer-Sørensen (MS)	99.6	Not Specified	[9]

Table 3: Coherence Times

| Qubit	Coherence Parameter	Time	Reference
$^{171}Yb^+$	T_1 (Spin Relaxation Time)	> 1 hour	[10][11][12]
$^{171}Yb^+$	T_2 (Coherence Time)	~5500 s	[12]
$^{171}Yb^+$	T_2 (with dynamical decoupling)	16 ± 2 ms	[13]
$^{171}Yb^+$	T_2^* (Dephasing Time)	1.24(5) s	[4]

Experimental Protocols: Randomized Benchmarking

Randomized Benchmarking (RB) is the industry-standard protocol for characterizing the average error rate of a set of quantum gate operations.[14][15] Its key advantage is its robustness to state preparation and measurement (SPAM) errors, providing a reliable measure of gate fidelity.

Methodology for Single-Qubit Randomized Benchmarking:

- Initialization: The $^{171}Yb^{+}$ qubit is prepared in a known initial state, typically the ground state $|0\rangle$, through optical pumping.[12][14]

- Random Sequence Generation: A sequence of m random Clifford gates is generated. The Clifford group is a set of operations that map Pauli operators to other Pauli operators and is crucial for the effectiveness of RB.[15]

- Sequence Application: The generated random sequence of gates is applied to the qubit.

- Inverse Gate Application: An inverse gate is calculated and applied at the end of the sequence. This inverse gate is chosen to return the qubit to its initial state in the absence of errors.

- Measurement: The final state of the qubit is measured.[14]

- Repetition and Averaging: Steps 2-5 are repeated for many different random sequences of the same length m. The results are averaged to obtain the survival probability (the probability of measuring the qubit in its initial state).

- Varying Sequence Length: The entire process is repeated for different sequence lengths m.

- Fidelity Extraction: The survival probability is plotted as a function of the sequence length m. This decay curve is fitted to an exponential function, from which the average gate fidelity can be extracted.[13][14]

For two-qubit systems, a similar procedure is followed, but with two-qubit Clifford gates. A notable technique for trapped ions is Subspace Randomized Benchmarking, which simplifies the process by operating only within the symmetric subspace of the two qubits.[16][17]
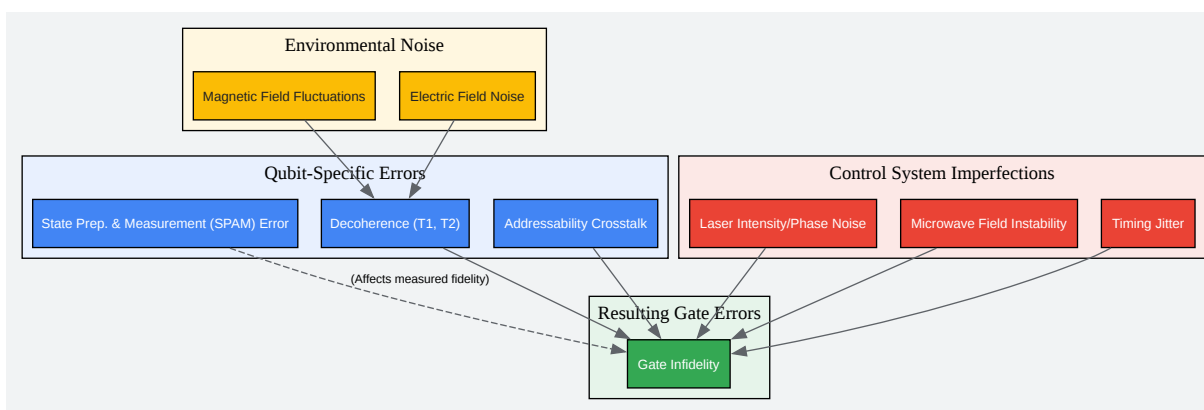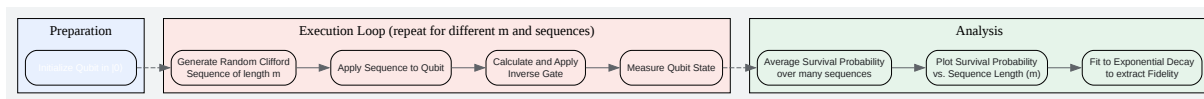
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References

- 1. Ytterbium-171 qubit - QSNP [qsnp.eu]
- 2. Edison Platform [platform.edisonscientific.com]
- 3. High-fidelity universal gates in the 171Yb ground state nuclear spin qubit [arxiv.org]

- 4. researchgate.net [researchgate.net]

- 5. Benchmarking an 11-qubit quantum computer - PMC [pmc.ncbi.nlm.nih.gov]

- 6. [2411.11708] High-fidelity universal gates in the ^{171}Yb ground state nuclear spin qubit [arxiv.org]

- 7. research.vu.nl [research.vu.nl]

- 8. emergentmind.com [emergentmind.com]

- 9. quantumzeitgeist.com [quantumzeitgeist.com]

- 10. arxiv.org [arxiv.org]

- 11. scribd.com [scribd.com]

- 12. Single ion qubit with estimated coherence time exceeding one hour - PMC [pmc.ncbi.nlm.nih.gov]

- 13. researchgate.net [researchgate.net]

- 14. rsl.yale.edu [rsl.yale.edu]

- 15. Randomized benchmarking - Wikipedia [en.wikipedia.org]

- 16. [1911.00085] Subspace benchmarking high-fidelity entangling operations with trapped ions [arxiv.org]

- 17. arxiv.org [arxiv.org]

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